

solubility of 1-Palmitoyl-2-linoleoyl-rac-glycerol in common lab solvents

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Compound of Interest

Compound Name: 1-Palmitoyl-2-linoleoyl-rac-glycerol

Cat. No.: B15552036

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Application Notes and Protocols for 1-Palmitoyl-2-linoleoyl-rac-glycerol

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Palmitoyl-2-linoleoyl-rac-glycerol is a specific diacylglycerol (DAG), a class of glycerolipids where two fatty acid chains are esterified to a glycerol backbone. As an isomer of the signaling molecule 1,2-diacyl-sn-glycerol, it is a crucial bioactive lipid involved in various cellular processes. Its physical properties, particularly its solubility in common laboratory solvents, are critical for its handling, formulation, and use in a wide range of research and development applications, from cell culture studies to its use as an analytical standard.

These application notes provide a comprehensive overview of the solubility of **1-Palmitoyl-2-linoleoyl-rac-glycerol**, detailed protocols for its solubility determination, and insights into its role in cellular signaling and potential research applications.

Solubility of 1-Palmitoyl-2-linoleoyl-rac-glycerol

The solubility of **1-Palmitoyl-2-linoleoyl-rac-glycerol** is dictated by its molecular structure, which includes a saturated palmitic acid chain and an unsaturated linoleic acid chain. This amphipathic nature influences its interaction with various solvents. While specific quantitative data for this exact molecule is limited, data from structurally analogous triglycerides and

diacylglycerols provide a strong indication of its solubility profile. Lipids of this type are generally soluble in non-polar organic solvents and have limited solubility in polar solvents.

Quantitative Solubility Data

The following table summarizes the known solubility of structurally similar triglycerides, which can be used to estimate the solubility of **1-Palmitoyl-2-linoleoyl-rac-glycerol**.

Solvent	Similar Compound	Solubility (mg/mL)
Dimethylformamide (DMF)	1-Palmitoyl-2-oleoyl-3-linoleoyl-rac-glycerol	~10 ^[1]
1-Oleoyl-2-Palmitoyl-3-Linoleoyl-rac-glycerol	~10 ^{[2][3]}	
1-Palmitoyl-2-Oleoyl-3-Arachidonoyl-rac-glycerol	~10 ^[4]	
1-Palmitoyl-2-linoleoyl-3-stearoyl-rac-glycerol	~10 ^[5]	
Ethanol	1-Palmitoyl-2-oleoyl-3-linoleoyl-rac-glycerol	~12.5 ^{[1][6]}
1-Oleoyl-2-Palmitoyl-3-Linoleoyl-rac-glycerol	~10 ^{[2][3]}	
1-Palmitoyl-2-Oleoyl-3-Arachidonoyl-rac-glycerol	~10 ^[4]	
Chloroform	1-Palmitoyl-2-oleoyl-3-linoleoyl-rac-glycerol	Slightly Soluble ^{[1][6]}
1-Palmitoyl-2-Oleoyl-rac-glycerol	Slightly Soluble ^[7]	
1-Palmitoyl-2-Oleoyl-3-Arachidonoyl-rac-glycerol	Slightly Soluble ^[4]	
Ethyl Acetate	1-Palmitoyl-2-Oleoyl-3-Linolenoyl-rac-glycerol	Soluble ^[8]
1-Palmitoyl-2-Oleoyl-rac-glycerol	Slightly Soluble ^[7]	
Dimethyl sulfoxide (DMSO)	1-Palmitoyl-2-Stearoyl-rac-glycerol	~7 ^[9]
PBS (pH 7.2):Ethanol (1:1)	1-Palmitoyl-2-oleoyl-3-linoleoyl-rac-glycerol	~0.5 ^{[1][6]}

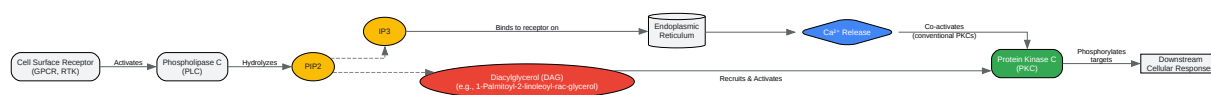
1-Oleoyl-2-Palmitoyl-3-Linoleoyl-rac-glycerol

~0.5[2][3]

Role in Diacylglycerol (DAG) Signaling Pathway

Diacylglycerols are critical second messengers in cellular signaling cascades. Upon stimulation of cell surface receptors, such as G-protein-coupled receptors or receptor tyrosine kinases, enzymes like phospholipase C (PLC) are activated. PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂), a membrane phospholipid, to generate two second messengers: inositol trisphosphate (IP₃) and diacylglycerol (DAG).[10] While IP₃ is water-soluble and diffuses into the cytosol to trigger calcium release from the endoplasmic reticulum, the lipophilic DAG remains in the plasma membrane.[10]

In the membrane, DAG acts as a docking site and allosteric activator for Protein Kinase C (PKC) isoforms.[11] The recruitment and activation of PKC at the plasma membrane initiates a cascade of phosphorylation events that regulate a multitude of cellular processes, including cell proliferation, differentiation, apoptosis, and immune responses.[11][12]



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Caption: Simplified Diacylglycerol (DAG) signaling pathway. (Max Width: 760px)

Research Applications

- Analytical Standard: 1-Palmitoyl-2-oleoyl-3-linoleoyl-rac-glycerol, a triglyceride structurally related to the topic compound, is utilized as a standard component in the USP (United States Pharmacopeia) analysis of sesame oil for pharmaceutical applications.[6] This highlights the role of specific di- and triglycerides as standards for quality control and analysis in the food and pharmaceutical industries.

- **Immunomodulation Studies:** A chemically synthesized derivative, 1-palmitoyl-2-linoleoyl-3-acetyl-rac-glycerol (PLAG), has demonstrated immunomodulatory effects.[13][14] Studies have shown that PLAG can reduce hepatic injury in animal models by modulating cytokine secretion and neutrophil migration.[14] This suggests that specific diacylglycerol structures could be investigated as potential therapeutic agents for immune-mediated diseases.
- **Cell Signaling Research:** As a key component of the DAG signaling pathway, **1-Palmitoyl-2-linoleoyl-rac-glycerol** can be used in cell culture experiments to activate PKC and study its downstream effects. Researchers can investigate the role of specific DAG species in various cellular processes by introducing them to cell systems.

Experimental Protocols

Protocol for Determining the Solubility of 1-Palmitoyl-2-linoleoyl-rac-glycerol using the Shake-Flask Method

The shake-flask method is a reliable technique for determining the equilibrium solubility of a compound in a specific solvent.[15]

Materials:

- **1-Palmitoyl-2-linoleoyl-rac-glycerol**
- Selected laboratory solvents (e.g., ethanol, chloroform, DMSO, methanol)
- Scintillation vials or other suitable glass vials with screw caps
- Orbital shaker or rotator
- Analytical balance
- Centrifuge
- Syringes and syringe filters (e.g., 0.22 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., ELSD, CAD, or MS) or another quantitative analytical instrument.

- Volumetric flasks and pipettes

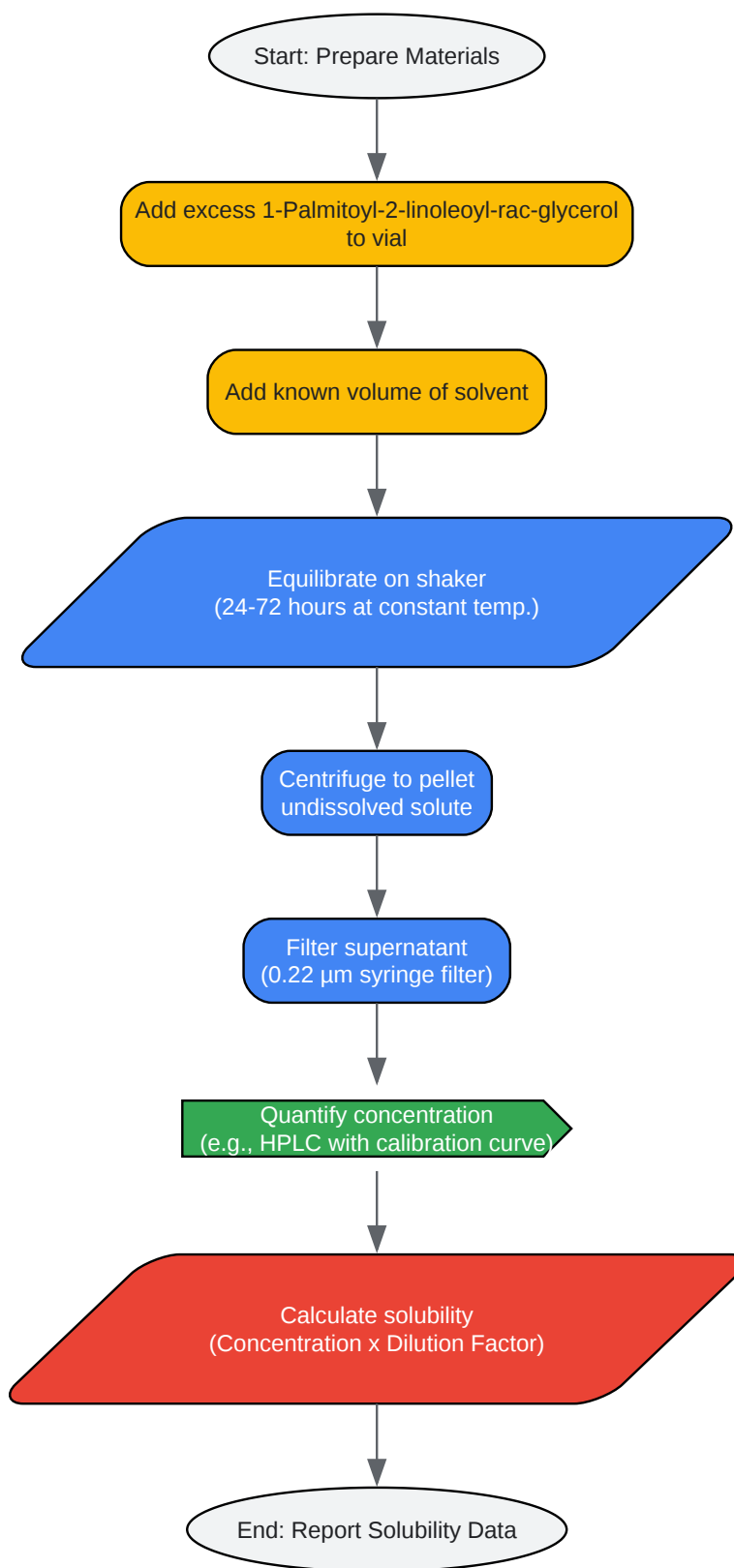
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **1-Palmitoyl-2-linoleoyl-rac-glycerol** to a glass vial. The exact amount should be enough to ensure that undissolved solid remains after equilibration.
 - Add a known volume of the desired solvent to the vial.
 - Securely cap the vial.
- Equilibration:
 - Place the vials on an orbital shaker or rotator in a temperature-controlled environment (e.g., 25°C).
 - Agitate the samples for a sufficient period to reach equilibrium. For lipids, this can take 24 to 72 hours. It is advisable to test different time points to ensure equilibrium has been reached.
- Separation of Undissolved Solute:
 - After equilibration, allow the vials to stand undisturbed for a short period to allow the excess solid to settle.
 - Carefully transfer the supernatant to a centrifuge tube.
 - Centrifuge the supernatant at a high speed (e.g., 10,000 x g) for 10-15 minutes to pellet any remaining suspended particles.
- Sample Analysis:
 - Carefully aspirate the clear supernatant using a syringe.
 - Attach a syringe filter to the syringe and filter the supernatant into a clean vial to remove any remaining particulate matter.

- Prepare a series of dilutions of the filtered saturated solution using the same solvent.
- Quantify the concentration of **1-Palmitoyl-2-linoleoyl-rac-glycerol** in the diluted samples using a validated analytical method such as HPLC. A calibration curve prepared with known concentrations of the compound should be used for accurate quantification.
- Calculation:
 - Calculate the solubility of **1-Palmitoyl-2-linoleoyl-rac-glycerol** in the solvent by multiplying the concentration determined by the analytical method by the dilution factor. The solubility is typically expressed in mg/mL or mol/L.

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the shake-flask method for determining the solubility of a lipid.



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Caption: Experimental workflow for determining lipid solubility. (Max Width: 760px)

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